

# 2-(Aminoethyl)-1-N-boc-piperidine safety and handling

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## Compound of Interest

Compound Name: 2-(Aminoethyl)-1-N-boc-piperidine

Cat. No.: B1272298

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An In-depth Technical Guide to the Safety and Handling of **2-(Aminoethyl)-1-N-boc-piperidine**

This guide provides comprehensive safety and handling information for **2-(Aminoethyl)-1-N-boc-piperidine** (CAS No. 239482-98-5), intended for researchers, scientists, and professionals in drug development. The following sections detail hazard identification, protective measures, emergency protocols, and proper storage and disposal.

## Chemical Identification and Physical Properties

Identifier	Value
Chemical Name	tert-butyl 2-(2-aminoethyl)piperidine-1-carboxylate
Common Synonyms	2-(Aminoethyl)-1-N-Boc-piperidine
CAS Number	239482-98-5[1][2]
Molecular Formula	C12H24N2O2
Molecular Weight	228.33 g/mol
Physical State	Information not consistently available
Melting Point	Information not available
Boiling Point	Information not available
Flash Point	Information not available
Solubility	Information not available

## Hazard Identification and Classification

This chemical is classified as an irritant.[3] The primary hazards are associated with skin, eye, and respiratory tract irritation.[3][4]

Hazard Class	Hazard Statement
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[4]
Serious Eye Damage/Eye Irritation (Category 2/2A/2B)	H319/H320: Causes serious eye irritation[4]
Respiratory Tract Irritation	R36/37/38: Irritating to eyes, respiratory system and skin[3]

GHS Pictogram:

- Irritant (Exclamation Mark)

Signal Word:

- Warning

Precautionary Statements:[4]

Code	Statement
P264	Wash hands and skin thoroughly after handling.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P332+P313	IF SKIN irritation occurs: Get medical advice/attention.
P337+P313	IF eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash before reuse.

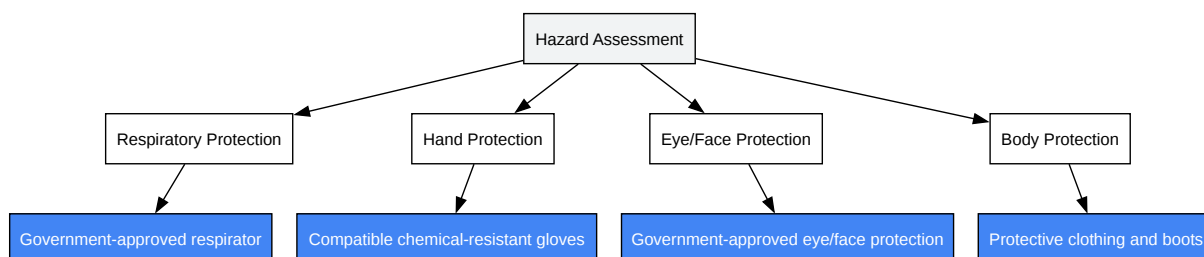
## Experimental Protocols: Safe Handling and Storage

### 3.1. Engineering Controls

- Work should be conducted in a well-ventilated area.[4]
- Use a closed system or local exhaust ventilation to minimize direct exposure.[4]
- Ensure that a safety shower and eye wash station are readily accessible.[4]

### 3.2. Personal Protective Equipment (PPE)

A detailed workflow for PPE selection is illustrated in the diagram below.



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Caption: Personal Protective Equipment Selection Workflow.

- Respiratory Protection: A government-approved respirator should be used.[4]
- Hand Protection: Wear compatible, chemical-resistant gloves. Always inspect gloves before use and use proper removal techniques to avoid skin contact.[4]
- Eye/Face Protection: Use government-approved eye and face protection, such as safety glasses with side shields or a face shield.[4]
- Body Protection: Wear appropriate protective clothing and boots to prevent skin exposure.[4]

### 3.3. General Handling Procedures

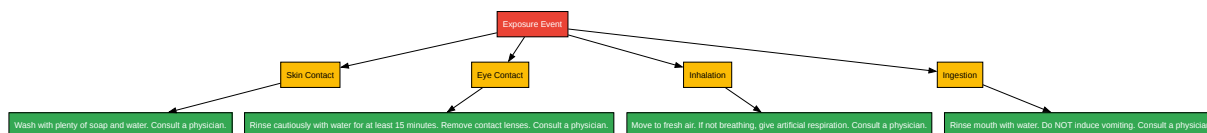
- Avoid breathing vapors.[4]
- Prevent contact with eyes, skin, and clothing.[4]
- Avoid prolonged or repeated exposure.[4]
- Wash hands and face thoroughly after handling.[4]

### 3.4. Storage Conditions

- Keep the container tightly closed and in an upright position.[4]
- Store in a dry and well-ventilated place.[4]
- Avoid overheating.[4]

## Emergency Procedures

The following decision tree outlines the appropriate first aid response in case of exposure.



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Caption: First Aid Emergency Response Decision Tree.

### 4.1. First Aid Measures

- General Advice: In all cases of exposure, consult a physician and show them the Safety Data Sheet.[4]
- If Inhaled: Move the person to fresh air. If breathing is difficult, provide artificial respiration.[3]
- In Case of Skin Contact: Wash the affected area with soap and plenty of water.[3]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[3]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[3]

## 4.2. Accidental Release Measures

- Personal Precautions: Use the personal protective equipment outlined in Section 3.2.
- Environmental Precautions: Prevent the product from entering drains.[4]
- Methods for Cleaning Up: For spills, wipe dry and place the material in a sealed container for disposal. Ventilate the area and wash the spill site after the material has been collected.[4]

## Stability and Reactivity

- Chemical Stability: The product is stable under recommended storage conditions.
- Conditions to Avoid: Incompatible materials.
- Incompatible Materials: Strong acids.[3]
- Hazardous Decomposition Products: Carbon oxides and nitrogen oxides (NO<sub>x</sub>).[3]

## Toxicological Information

- Acute Toxicity: LD50/LC50 data are not available.[3]
- Carcinogenicity: Not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[3]
- Primary Routes of Exposure: Skin contact, eye contact, inhalation.
- Health Effects:
  - Skin: Causes skin irritation. May be harmful if absorbed through the skin.[3]
  - Eyes: Causes eye irritation.[3]
  - Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.[3]
  - Ingestion: May cause irritation of the digestive tract. May be toxic if swallowed.[3]

## Disposal Considerations

- Dispose of this material in accordance with all applicable federal, state, and local environmental regulations.[3]
- One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3]

## Transport Information

- This substance is considered to be non-hazardous for transport according to IATA, IMO, and RID/ADR regulations.[3]

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